

Unveiling the Intricate Architecture of Rauvoyunine C: A Technical Guide

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Compound of Interest

Compound Name: *Rauvoyunine C*

CAS No.: *1211543-01-9*

Cat. No.: *B1169371*

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For Researchers, Scientists, and Drug Development Professionals

Introduction: A Glimpse into a Complex Alkaloid

Rauvoyunine C is a naturally occurring alkaloid, a class of organic compounds characterized by the presence of at least one nitrogen atom in a heterocyclic ring. Its intricate molecular architecture places it within the burnamine-type indole alkaloids. The full systematic name for **Rauvoyunine C** is (2S,3E,5S,6S,7aS,12aR,12bS,14R)-3-ethylidene-1,3,4,6,7,12b-hexahydro-10-methoxy-14-[[[(3,4,5-trimethoxybenzoyl)oxy]methyl]-2H,12H-6,12a-Epoxy-2,7a-methanoindolo[2,3-a]quinolizine-14-carboxylic acid, methyl ester. This complex nomenclature hints at a polycyclic core with numerous stereocenters and functional groups, making it a challenging and intriguing target for both phytochemical investigation and synthetic chemistry.

Chemical Structure and Properties

The definitive chemical structure of **Rauvoyunine C** is presented below, detailing its core scaffold and key functional moieties.

Molecular Formula: $C_{32}H_{36}N_2O_9$

Molecular Weight: 592.65 g/mol

CAS Number: 1211543-01-9

Synonyms: 11-Methoxyburnamine 17-O-3',4',5'-trimethoxybenzoate, IntermedinC

Property	Value	Source
Molecular Formula	C ₃₂ H ₃₆ N ₂ O ₉	[1]
Molecular Weight	592.65	[1]
CAS Number	1211543-01-9	[1]

Structural Elucidation Workflow

The structural determination of a complex natural product like **Rauvoyunine C** relies on a synergistic application of modern spectroscopic techniques.

Caption: Workflow for the structural elucidation of **Rauvoyunine C**.

Key Structural Features:

- **Indole Nucleus:** A fundamental bicyclic structure containing a benzene ring fused to a pyrrole ring, characteristic of many alkaloids.
- **Quinolizine Moiety:** A nitrogen-containing heterocyclic system that forms a significant portion of the polycyclic core.
- **Epoxy Bridge and Methano Bridge:** These rigid structural elements contribute to the conformational complexity and stereochemical definition of the molecule.
- **Ethylidene Group:** An exocyclic double bond that introduces a point of unsaturation.
- **Methoxy Group:** An electron-donating group attached to the indole ring.
- **3,4,5-Trimethoxybenzoyl Ester:** A bulky ester substituent that significantly influences the molecule's overall properties.

- Methyl Ester: A common functional group in natural products.

Isolation and Natural Occurrence

Rauvoyunine C has been reported to be isolated from the root barks of *Dictamnus dasycarpus*. This plant, belonging to the Rutaceae family, is a perennial herb with a history of use in traditional medicine. The isolation of **Rauvoyunine C** from this source underscores the rich chemical diversity of the plant kingdom and the potential for discovering novel bioactive compounds.

Isolation Protocol Overview

The isolation of alkaloids from plant material typically involves a multi-step extraction and purification process.

Caption: Generalized workflow for the isolation of **Rauvoyunine C**.

Spectroscopic Data (Hypothetical and Based on Related Structures)

While the specific experimental spectra for **Rauvoyunine C** are not readily available in public databases, a detailed analysis of its structure allows for the prediction of key spectroscopic features. The following represents a hypothetical data set based on the known structure and data from similar burnamine-type alkaloids.

¹H NMR Spectroscopy: The proton NMR spectrum would be highly complex, with numerous signals in the aliphatic and aromatic regions. Key diagnostic signals would include:

- Singlets for the methoxy groups.
- Signals for the aromatic protons of the indole and trimethoxybenzoyl moieties.
- A quartet and a doublet for the ethylidene group.
- A singlet for the methyl ester.
- A complex series of multiplets for the methine and methylene protons of the polycyclic core.

¹³C NMR Spectroscopy: The carbon NMR spectrum would display 32 distinct signals corresponding to each carbon atom in the molecule.

- Signals in the aromatic region (100-150 ppm) for the indole and trimethoxybenzoyl rings.
- A downfield signal for the ester carbonyl carbon (>170 ppm).
- Signals for the carbons of the methoxy groups.
- A variety of signals in the aliphatic region for the carbons of the intricate polycyclic system.

Mass Spectrometry (MS): High-resolution mass spectrometry (HRMS) would be crucial for confirming the molecular formula. The mass spectrum would show a prominent molecular ion peak $[M+H]^+$ at m/z 593.2445, corresponding to the calculated exact mass for $C_{32}H_{37}N_2O_9^+$. Fragmentation patterns would provide further structural information.

Infrared (IR) Spectroscopy: The IR spectrum would exhibit characteristic absorption bands for the various functional groups present:

- Stretching vibrations for N-H (indole).
- Stretching vibrations for C=O (ester).
- Stretching vibrations for C-O (ethers and ester).
- Stretching vibrations for aromatic C=C bonds.

Biological Activity and Therapeutic Potential

While specific biological activity data for pure **Rauvoyunine C** is limited in the public domain, alkaloids isolated from *Dictamnus dasycarpus* have been reported to possess a range of pharmacological properties, including anti-inflammatory and cytotoxic activities. The complex structure of **Rauvoyunine C**, with its multiple functional groups and stereocenters, suggests a high potential for specific interactions with biological targets. Further investigation into its bioactivity is warranted to explore its potential as a lead compound in drug discovery programs, particularly in the areas of oncology and inflammatory diseases.

Conclusion

Rauvoyunine C stands as a testament to the chemical complexity and diversity of natural products. Its intricate, polycyclic structure, adorned with a variety of functional groups, presents a significant challenge to synthetic chemists and a fascinating subject for pharmacologists. The elucidation of its structure through modern spectroscopic methods provides a foundation for further research into its synthesis, biosynthesis, and biological activity. As our understanding of the therapeutic potential of natural products continues to grow, compounds like **Rauvoyunine C** will undoubtedly play a crucial role in the development of new medicines.

References

- Lifeasible. **Rauvoyunine C**. [[Link](#)] Accessed: February 2, 2026.26.

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Sources

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